

Application Notes and Protocols for Photocatalytic CO₂ Reduction using MIL-125(Ti)

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Compound of Interest

Compound Name: MIL-125(Ti)

Cat. No.: B15869458

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Introduction

Metal-Organic Frameworks (MOFs) are a class of porous crystalline materials constructed from metal ions or clusters linked by organic ligands. Among them, the titanium-based MOF, **MIL-125(Ti)**, and its amino-functionalized derivative, **NH₂-MIL-125(Ti)**, have garnered significant attention as promising photocatalysts for the reduction of carbon dioxide (CO₂).^{[1][2]} Their high surface area, tunable porosity, and unique electronic properties, characterized by effective linker-to-metal charge transfer (LMCT) upon light excitation, make them suitable candidates for converting CO₂ into valuable chemical fuels like carbon monoxide (CO), methane (CH₄), and formic acid (HCOOH).^{[3][4]} This document provides detailed protocols for the synthesis of **MIL-125(Ti)**-based materials and the experimental setup for evaluating their photocatalytic performance in CO₂ reduction.

Experimental Protocols

Protocol 1: Synthesis of NH₂-MIL-125(Ti)

This protocol describes a common solvothermal/hydrothermal method for synthesizing **NH₂-MIL-125(Ti)**.

Materials:

- Titanium isopropoxide ($\text{Ti}(\text{i-OPr})_4$)
- 2-aminoterephthalic acid ($\text{H}_2\text{BDC-NH}_2$)
- N,N-dimethylformamide (DMF), anhydrous
- Methanol (CH_3OH), anhydrous
- Teflon-lined stainless-steel autoclave

Procedure:

- In an air-free glovebox, mix 0.5 g of 2-aminoterephthalic acid with 16 mL of anhydrous DMF and 4 mL of anhydrous methanol.[3]
- To this mixture, add 0.75 mmol of titanium isopropoxide.[5]
- Stir the resulting solution under magnetic stirring for 30 minutes to ensure homogeneity.[1]
- Transfer the solution to a Teflon-lined stainless-steel autoclave.
- Heat the autoclave in an oven at 150°C for 24-72 hours.[1][6]
- After cooling to room temperature, filter the solid product.
- Wash the collected powder three times with DMF and then three times with CH_3OH to remove unreacted precursors.[1]
- Dry the final yellow solid powder under vacuum at $80\text{-}150^\circ\text{C}$. [3]

Protocol 2: Photocatalytic CO_2 Reduction Experiment

This protocol outlines the setup and execution of a typical photocatalytic CO_2 reduction experiment.

Equipment and Materials:

- Photocatalyst (e.g., NH₂-**MIL-125(Ti)**)
- Custom-made Pyrex glass reactor or a 50 mL quartz tube.[3][7]
- Light source (e.g., 250 W high-pressure mercury lamp or 300 W Xe lamp).[1]
- Gas-tight syringe for sampling
- Gas Chromatograph (GC) for product analysis
- High-purity CO₂ gas
- Solvent: Acetonitrile (MeCN) or Methanol (CH₃OH).[1][8]
- Sacrificial Agent: Triethanolamine (TEOA) or use of benzylic alcohols.[4][8]
- Proton Source: Deionized water (H₂O).[8]

Procedure:

- Disperse a specific amount of the photocatalyst (e.g., 30-90 mg) into the reactor containing a mixture of the chosen solvent, sacrificial agent, and water. A typical mixture could be 23.5 mL of acetonitrile, 4.7 mL of TEOA, and 0.5 mL of H₂O.[3][8]
- Seal the reactor and purge with high-purity CO₂ gas for at least 30 minutes to remove oxygen and saturate the solution.[9]
- Place the reactor under the light source and begin irradiation while maintaining constant stirring.
- At regular time intervals, extract gas samples (e.g., 1 mL) from the headspace of the reactor using a gas-tight syringe.
- Inject the collected gas samples into a Gas Chromatograph (GC) to analyze for products such as CO and CH₄. [1]
- For liquid product analysis (e.g., HCOOH), collect a sample of the reaction solution, filter out the catalyst, and analyze using High-Performance Liquid Chromatography (HPLC).[10][11]

Protocol 3: Product Analysis

Accurate determination of reaction products is critical for evaluating catalyst performance.

Gaseous Product Analysis:

- Instrumentation: Gas Chromatography (GC).
- Detectors: A Thermal Conductivity Detector (TCD) can be used for detecting H₂, O₂, CO₂, and high concentrations of CO and CH₄. A Flame Ionization Detector (FID) is suitable for low concentrations of CO, CH₄, and other hydrocarbons.[\[12\]](#)
- Carrier Gas: Argon or Helium.
- Procedure: A calibration curve for each expected product should be generated using standard gases of known concentrations.

Liquid Product Analysis:

- Instrumentation: High-Performance Liquid Chromatography (HPLC).[\[12\]](#)
- Products: Alcohols, aldehydes, and carboxylic acids.[\[10\]](#)[\[11\]](#)
- Procedure:
 - After the reaction, centrifuge and filter the reaction mixture through a PTFE filter to remove the solid catalyst.[\[12\]](#)
 - Inject the filtrate into the HPLC system.
 - Aldehydes can be derivatized with 2,4-dinitrophenylhydrazine (DNPH) for UV-Vis detection.[\[13\]](#)
 - Quantify the products by comparing peak areas to those of standard solutions.

Data Presentation

The performance of various **MIL-125(Ti)**-based photocatalysts reported in the literature is summarized below.

Table 1: Performance of **MIL-125(Ti)** and its Composites in Photocatalytic CO₂ Reduction.

Photocatalyst	Sacrificial Agent / Solvent	Main Product(s)	Yield ($\mu\text{mol}\cdot\text{g}^{-1}\cdot\text{h}^{-1}$)	Light Source	Reference
NH ₂ -MIL-125(Ti) {111} facets	TEOA / MeCN	CO, CH ₄	8.25 (CO), 1.01 (CH ₄)	Xe Lamp	[6][14]
NH ₂ -MIL-125(Ti) {001} facets	TEOA / MeCN	CO, CH ₄	~0.9 (CO), ~0.2 (CH ₄)	Xe Lamp	[14]
rGO@NH ₂ -MIL-125	CH ₃ OH	Methyl Formate (MF)	1,116	High-pressure Hg Lamp	[1][15]
MIL-125(Ti)	TEOA / MeCN	HCOO ⁻	~0.24 (after 10h)	UV-light	[1][16]
Co/NH ₂ -MIL-125(Ti)	Benzylic Alcohols / MeCN	HCOOH	(Enhanced activity reported)	Visible Light	[4][5]
Cu-NH ₂ -MIL-125(Ti)	TEOA	HCOOH	62.4 (total $\mu\text{mol}\cdot\text{g}^{-1}$)	Visible Light	[17]
MIL-125-2H (with O ₂ vacancy)	TEOA / MeCN / H ₂ O	CO	545.54	(Not Specified)	[8]

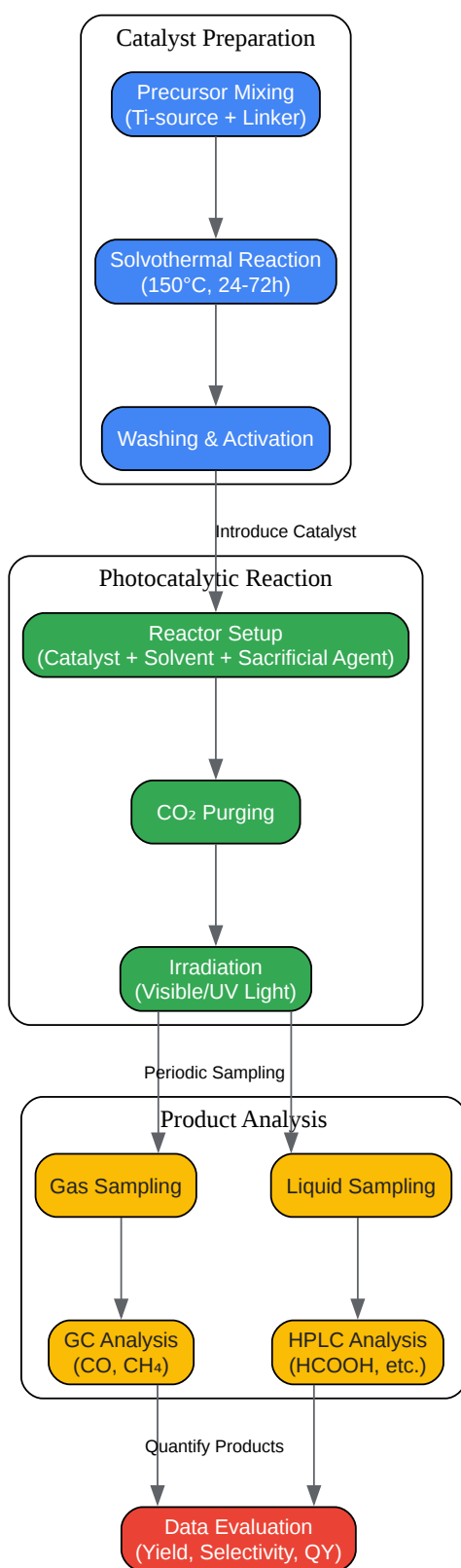
Table 2: Physicochemical Properties of **MIL-125(Ti)** based materials.

Material	BET Surface Area (m ² /g)	Band Gap (eV)	Reference
NH ₂ -MIL-125(Ti) {111} facets	1312.2	(Not specified)	[6]
MIL-125	(Not specified)	3.75	[1]
NH ₂ -MIL-125(Ti)	(Not specified)	2.69	[1]
rGO@NH ₂ -MIL-125	(Not specified)	2.75	[1]

Visualizations

Experimental Workflow

The following diagram illustrates the overall workflow from catalyst synthesis to data analysis.

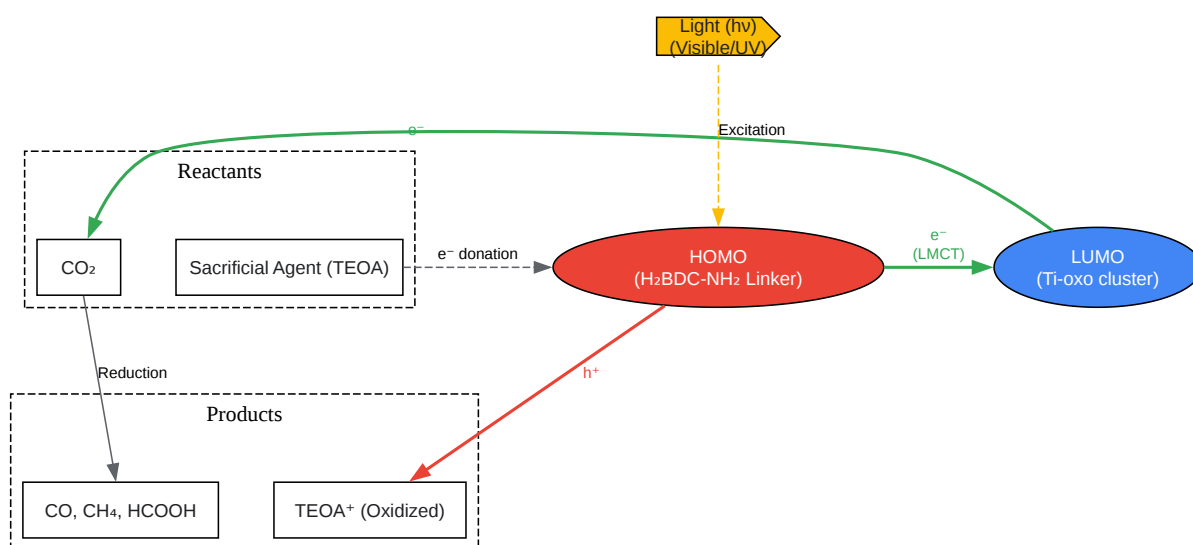


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Caption: Experimental workflow for **MIL-125(Ti)** photocatalytic CO₂ reduction.

Proposed Photocatalytic Mechanism

This diagram illustrates the proposed mechanism for CO₂ reduction on an NH₂-MIL-125(Ti) photocatalyst.



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